

"Benzyl 2-(benzoyloxy)acetate" molecular structure

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Compound of Interest

Compound Name: 2-(Benzyloxy)-2-oxoethyl
benzoate

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An In-depth Technical Guide to Benzyl Acetate

Disclaimer: This technical guide was generated in response to a query for "Benzyl 2-(benzoyloxy)acetate." Comprehensive searches of chemical databases and scientific literature yielded no specific data for a compound with this name. It is likely a rare, undocumented, or potentially misnamed chemical entity. Therefore, this guide focuses on the closely related, extensively studied, and industrially significant compound, Benzyl acetate. A predicted structure for "Benzyl 2-(benzoyloxy)acetate" based on IUPAC nomenclature is provided for informational purposes.

Introduction

Benzyl acetate is an organic ester recognized for its characteristic pleasant, sweet, and fruity aroma reminiscent of jasmine and pear.^{[1][2]} It is a common component in many natural sources, including a variety of flowers like jasmine and fruits such as apples and pears.^[3] Industrially, it is a key fragrance and flavoring agent used extensively in the cosmetic, perfumery, and food industries.^[4] This guide provides a comprehensive overview of the molecular structure, chemical properties, synthesis protocols, spectroscopic data, and biological relevance of benzyl acetate for researchers, scientists, and professionals in drug development.

Predicted Molecular Structure of "Benzyl 2-(benzoyloxy)acetate"

Based on standard chemical nomenclature, the name "Benzyl 2-(benzoyloxy)acetate" suggests a benzyl ester of an acetic acid molecule where one of the alpha-hydrogens is replaced by a benzoyloxy group.

Caption: Predicted molecular structure of Benzyl 2-(benzoyloxy)acetate.

Molecular Structure and Properties of Benzyl Acetate

Benzyl acetate is an ester with the chemical formula $C_9H_{10}O_2$. Its structure consists of a benzyl group attached to an acetate moiety.

Caption: Molecular structure of Benzyl Acetate.

Physical and Chemical Properties

A summary of the key physical and chemical properties of benzyl acetate is provided in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₁₀ O ₂	[1]
Molecular Weight	150.17 g/mol	[5]
Appearance	Colorless liquid	
Odor	Fruity, floral, pear-like	[6]
Density	1.054 g/mL at 25 °C	[4][5]
Melting Point	-51 °C	[7]
Boiling Point	210-214 °C	[8]
Flash Point	90-102 °C (closed cup)	[8]
Solubility in Water	Slightly soluble	[8]
Solubility in Organic Solvents	Soluble in ethanol, ether, acetone	[9]
CAS Number	140-11-4	

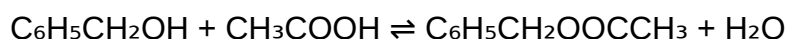
Experimental Protocols: Synthesis of Benzyl Acetate

Benzyl acetate can be synthesized through several methods. The most common laboratory and industrial preparations are detailed below.

Fischer Esterification of Benzyl Alcohol and Acetic Acid

This is a classic method involving the acid-catalyzed esterification of benzyl alcohol with acetic acid.[2][4]

Reaction:



Materials:

- Benzyl alcohol
- Glacial acetic acid
- Concentrated sulfuric acid (catalyst)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate
- Diethyl ether or other suitable extraction solvent

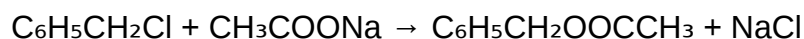
Procedure:

- Combine benzyl alcohol and a molar excess of glacial acetic acid (e.g., a 1:5 molar ratio) in a round-bottom flask.
- Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 0.05 molar ratio to the alcohol) to the mixture while stirring.
- Attach a reflux condenser and heat the mixture to reflux for several hours (e.g., 2-14 hours).
- After cooling to room temperature, transfer the mixture to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acids), and brine.[\[10\]](#)
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and remove the solvent by rotary evaporation.
- Purify the crude benzyl acetate by distillation.[\[2\]](#)

Synthesis from Benzyl Chloride and Sodium Acetate

This method is an alternative route that can be economically favorable.[\[1\]](#)[\[2\]](#)

Reaction:



Materials:

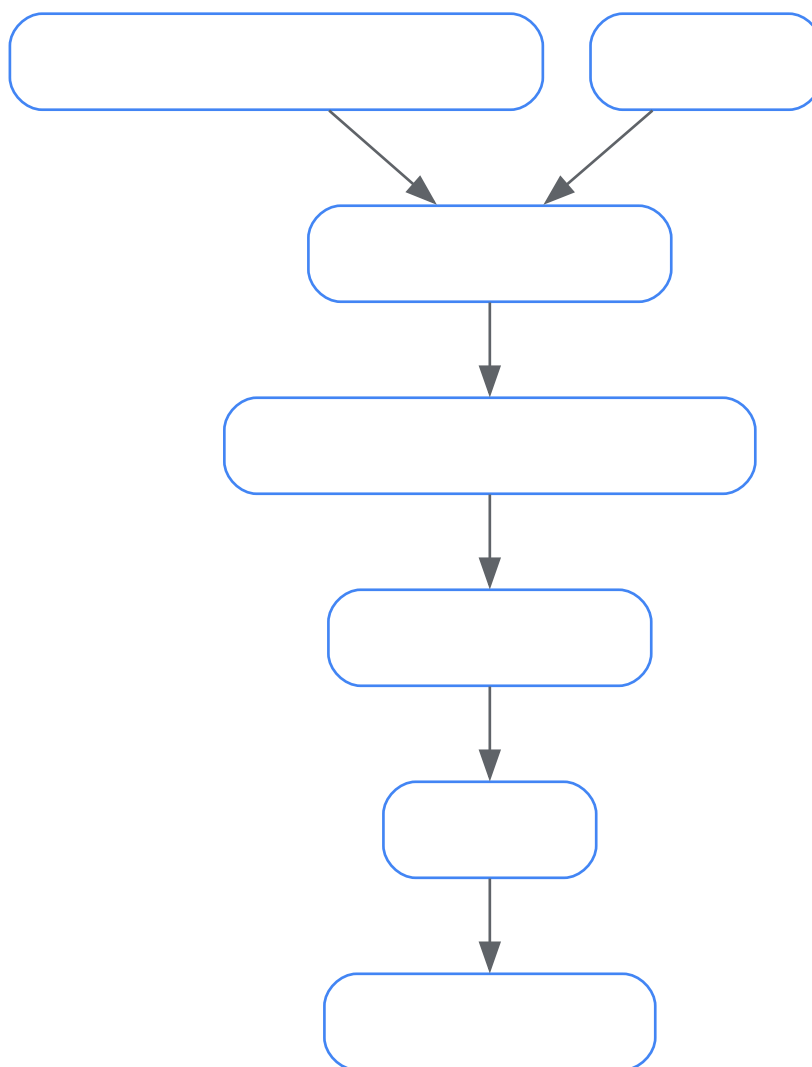
- Benzyl chloride
- Anhydrous sodium acetate
- Phase-transfer catalyst (e.g., a quaternary ammonium salt)
- Solvent (e.g., toluene)

Procedure:

- In a reaction vessel, suspend anhydrous sodium acetate in a suitable solvent like toluene.
- Add a phase-transfer catalyst.
- Add benzyl chloride to the mixture.
- Heat the reaction mixture with stirring for several hours.
- After the reaction is complete, cool the mixture and filter to remove sodium chloride.
- Wash the filtrate with water to remove any remaining salts.
- Dry the organic layer and purify the benzyl acetate by distillation.[1]

Synthesis Workflow

The general workflow for the synthesis and purification of benzyl acetate is depicted below.



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Caption: General workflow for the synthesis and purification of benzyl acetate.

Spectroscopic Data

The following tables summarize the characteristic spectroscopic data for benzyl acetate.

¹H NMR Spectroscopy

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.35	m	5H	Aromatic protons (C ₆ H ₅)
5.11	s	2H	Methylene protons (-CH ₂ -)
2.09	s	3H	Methyl protons (-CH ₃)

Solvent: CDCl₃ Reference:[[10](#)]

¹³C NMR Spectroscopy

Chemical Shift (δ) ppm	Assignment
170.9	Carbonyl carbon (C=O)
136.1	Quaternary aromatic carbon
128.5	Aromatic CH
128.2	Aromatic CH
66.2	Methylene carbon (-CH ₂ -)
21.0	Methyl carbon (-CH ₃)

Solvent: CDCl₃ Reference:[[11](#)]

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Description of Vibration
~3035	Aromatic C-H stretch
~2950	Aliphatic C-H stretch
~1735	C=O (ester) stretch
~1230	C-O (ester) stretch
~750, ~700	C-H out-of-plane bend (monosubstituted benzene)

Reference:[[12](#)]

Mass Spectrometry (MS)

m/z	Interpretation
150	[M] ⁺ (Molecular ion)
108	[M - CH ₂ CO] ⁺
91	[C ₇ H ₇] ⁺ (Tropylium ion)
43	[CH ₃ CO] ⁺ (Acylium ion)

Reference:[[13](#)]

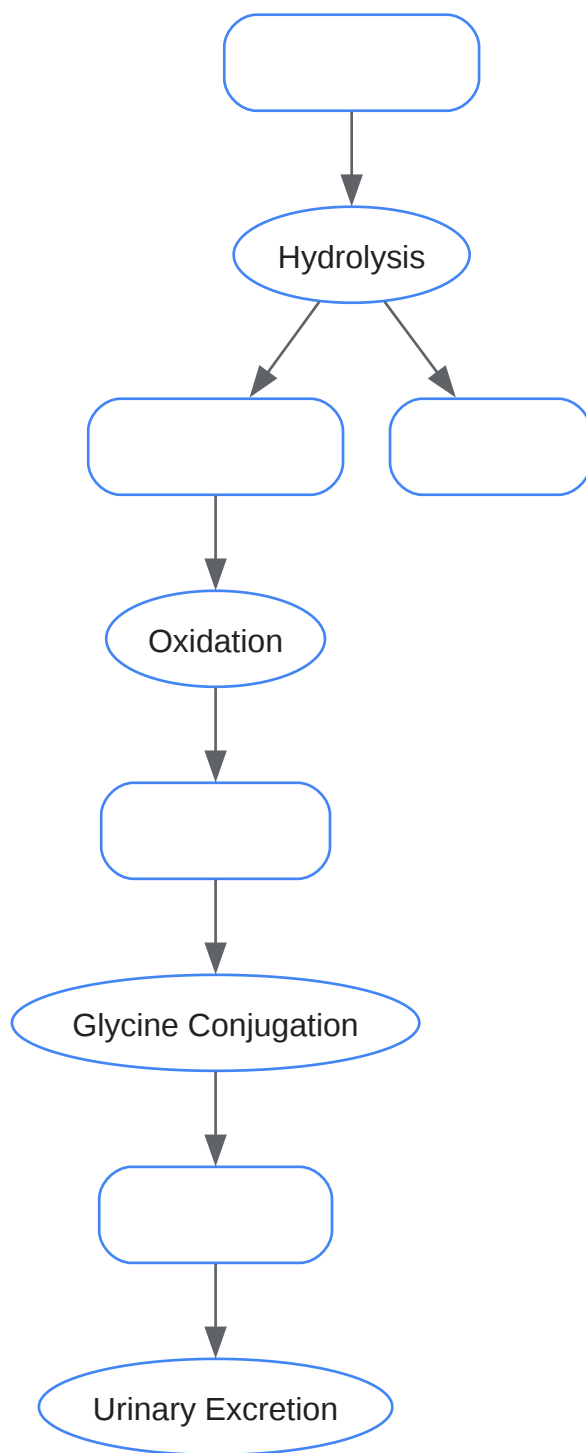
Biological Relevance and Signaling Pathways

While primarily used in the flavor and fragrance industry, benzyl acetate has been the subject of toxicological and metabolic studies. It is also known to possess some biological activities.

Metabolism

In mammals, benzyl acetate is rapidly hydrolyzed to benzyl alcohol and acetic acid. Benzyl alcohol is then oxidized to benzoic acid, which is subsequently conjugated with glycine to form hippuric acid and excreted in the urine. A minor metabolic pathway involves the formation of benzylmercapturic acid.

The metabolic pathway of benzyl acetate is illustrated below.



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Caption: Metabolic pathway of Benzyl Acetate in mammals.

Antibacterial Activity

Recent studies have explored the antibacterial properties of benzyl acetate and its derivatives. Research has shown that benzyl acetate exhibits inhibitory activity against certain bacterial strains, such as *Staphylococcus aureus* and *Shigella* spp.[11] The mechanism of action is thought to involve the disruption of bacterial cellular processes.

Experimental Protocol for Antibacterial Activity Assay (Disc Diffusion Method):

- Prepare a standardized inoculum of the target bacterial strain.
- Spread the bacterial inoculum evenly onto the surface of an agar plate.
- Impregnate sterile paper discs with known concentrations of benzyl acetate.
- Place the discs on the agar surface.
- Incubate the plates under appropriate conditions.
- Measure the diameter of the zones of inhibition around the discs to determine the antibacterial activity.[11]

Safety and Handling

Benzyl acetate is generally considered to be of low toxicity. However, it can be an irritant to the skin, eyes, and respiratory tract.

- **Handling:** Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[8]
- **Storage:** Store in a cool, dry place away from incompatible materials such as strong oxidizing agents, acids, and bases.[8]
- **Flammability:** It is a combustible liquid. Keep away from heat, sparks, and open flames.

For detailed safety information, always consult the Safety Data Sheet (SDS) provided by the supplier.[8]

Conclusion

Benzyl acetate is a versatile organic ester with significant applications in various industries. Its synthesis is well-established, and its chemical and physical properties have been thoroughly characterized. While its biological activities are not as extensively explored as its sensory properties, emerging research suggests potential for applications beyond flavors and fragrances. This guide provides a foundational technical overview for professionals working with or researching this important compound.

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